

# Sphaerobioside: A Technical Guide to its Chemical Structure, Properties, and Biological Evaluation

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## Compound of Interest

Compound Name: *Sphaerobioside*

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This technical guide provides a comprehensive overview of the isoflavone glycoside **Sphaerobioside**, also known as Genistein 7-O-rutinoside. The document details its chemical structure and properties, outlines representative experimental protocols for its isolation and biological evaluation, and proposes a key signaling pathway through which it may exert its biological effects.

## Chemical Structure and Properties of Sphaerobioside

**Sphaerobioside** is a naturally occurring isoflavone glycoside that has been identified in plants such as *Eriosema tuberosum*.<sup>[1]</sup> It consists of the aglycone genistein linked to the disaccharide rutinose at the 7-hydroxyl position. The chemical structure and key properties of **Sphaerobioside** are summarized below.

Chemical Structure:

The IUPAC name for **Sphaerobioside** is 5-hydroxy-3-(4-hydroxyphenyl)-7-[[[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-[[[(2R,3R,4R,5R,6S)-3,4,5-trihydroxy-6-methyloxan-2-yl]oxymethyl]oxan-2-yl]oxy]chromen-4-one].<sup>[2]</sup>

The structure consists of a genistein core, which is a type of isoflavone, with a rutinose (a disaccharide composed of rhamnose and glucose) molecule attached via an O-glycosidic bond.

## Quantitative Data Summary

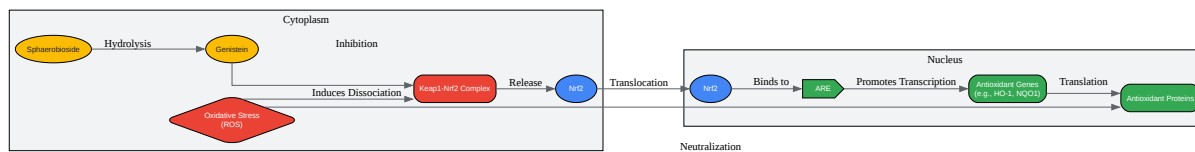
Property	Value	Source
Molecular Formula	C27H30O14	[2]
Molecular Weight	578.5 g/mol	[2]
CAS Number	14988-20-6	[3]
Synonyms	Genistein 7-O-rutinoside, Sphaerobioside	[2][3]
SMILES	<chem>C[C@H]1--INVALID-LINK--OC[C@@H]2--INVALID-LINK--OC3=CC(=C4C(=C3)OC=C(C4=O)C5=CC=C(C=C5)O)O)O)O)O"&gt;C@@HO</chem>	[2]

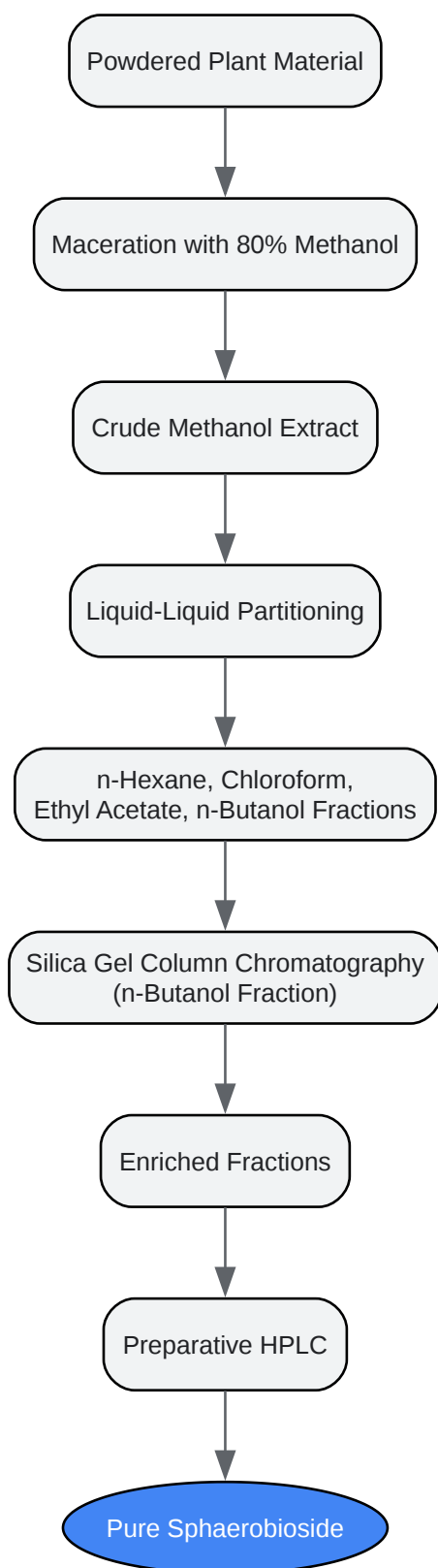
## Proposed Signaling Pathway: Nrf2-Mediated Antioxidant Response

While the specific signaling pathways of **Sphaerobioside** are still under investigation, the biological activities of its aglycone, genistein, are well-documented. Genistein is known to possess antioxidant properties, and one of the key mechanisms is the activation of the Nuclear factor erythroid 2-related factor 2 (Nrf2) signaling pathway.[1][4] It is plausible that **Sphaerobioside**, after potential hydrolysis to genistein in vivo, could also modulate this pathway.

The proposed Nrf2 signaling pathway is as follows: Under normal conditions, Nrf2 is kept in the cytoplasm by its inhibitor, Kelch-like ECH-associated protein 1 (Keap1), which facilitates its degradation. Upon exposure to oxidative stress or activators like genistein, Keap1 is modified, leading to the release of Nrf2. Nrf2 then translocates to the nucleus, where it binds to the Antioxidant Response Element (ARE) in the promoter regions of various antioxidant and cytoprotective genes, leading to their transcription and subsequent protein expression. These

proteins, such as heme oxygenase-1 (HO-1) and NAD(P)H quinone dehydrogenase 1 (NQO1), help to mitigate oxidative damage and maintain cellular homeostasis.





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